

Stability of calcium lactate gluconate at different pH and temperatures

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Compound of Interest

Compound Name: Calcium lactate gluconate

Cat. No.: B105414

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Technical Support Center: Calcium Lactate Gluconate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **calcium lactate gluconate** at different pH levels and temperatures.

Frequently Asked Questions (FAQs)

Q1: What is **calcium lactate gluconate** and how is it typically used?

Calcium lactate gluconate is a salt composed of calcium, lactic acid, and gluconic acid. It is widely utilized in the pharmaceutical and food industries as a highly soluble and bioavailable source of calcium.[1][2][3] Its neutral taste makes it a preferred choice for fortifying beverages and other food products.[2]

Q2: What is the general effect of pH on the stability of **calcium lactate gluconate**?

The solubility of **calcium lactate gluconate**, a key aspect of its stability in solution, is pH-dependent. Generally, it exhibits higher solubility in acidic conditions. Studies on its individual components, calcium lactate and calcium gluconate, show that they are more than 90% soluble at a pH of 5 or lower.[4] As the pH becomes less acidic to alkaline, the solubility of these

calcium salts tends to decrease.[4] For the production of a stable calcium gluconolactate compound, the pH is typically adjusted to a range of 4.0 to 5.5.[5]

Q3: What is the impact of temperature on the stability of solid **calcium lactate gluconate**?

Thermal analysis of solid calcium gluconolactate indicates that it begins to decompose at approximately 170°C.[5] Carbonization, a more advanced stage of decomposition, occurs at temperatures between 204°C and 213°C.[5] During its manufacturing process, calcium gluconolactate is dried at temperatures ranging from 80°C to 120°C, suggesting stability within this range for the solid form.[5]

Q4: Are there known degradation products of **calcium lactate gluconate**?

Specific degradation products for **calcium lactate gluconate** under various conditions are not extensively detailed in publicly available literature. However, thermal degradation studies of calcium lactate pentahydrate, a related compound, identified water (H₂O) and carbon dioxide (CO₂) as the main evolved gaseous products.[6] It is plausible that hydrolysis of the lactate and gluconate esters could occur under certain pH and temperature conditions, leading to the formation of lactic acid, gluconic acid, and calcium hydroxide.

Q5: What are the recommended storage conditions for **calcium lactate gluconate**?

Based on its thermal stability, it is recommended to store solid **calcium lactate gluconate** at room temperature, typically between 10°C and 25°C, in a well-closed container to protect it from moisture.[7] For solutions, storage at refrigerated temperatures (e.g., 4°C) may be beneficial to minimize potential microbial growth and slow down chemical degradation, especially in neutral or near-neutral pH formulations.

Troubleshooting Guides

Issue 1: Precipitation or Cloudiness in Calcium Lactate Gluconate Solutions

- Possible Cause: The pH of the solution is too high (neutral to alkaline), leading to decreased solubility and precipitation of calcium salts.
- Troubleshooting Steps:

- Measure the pH of the solution.
- If the pH is above 6.0, consider adjusting it to a more acidic range (ideally between 4.0 and 5.5) by adding a suitable food-grade acid (e.g., citric acid).
- Observe if the precipitate redissolves upon pH adjustment.
- If precipitation persists, the concentration of **calcium lactate gluconate** may be too high for the given temperature and pH. Consider diluting the solution or gently warming it to aid dissolution.

Issue 2: Unexpected Changes in pH of the Formulation

- Possible Cause: Interaction of **calcium lactate gluconate** with other components in the formulation, or potential degradation of the lactate or gluconate moieties.
- Troubleshooting Steps:
 - Review the composition of your formulation for any acidic or basic excipients that could be reacting with the calcium salt.
 - Conduct a stability study of a simplified solution containing only **calcium lactate gluconate** in the relevant solvent to isolate its behavior.
 - Analyze the solution for the presence of potential degradation products using a stability-indicating method like HPLC.

Data Summary

Table 1: Solubility of Calcium Lactate and Calcium Gluconate at Different pH Values

pH	Calcium Lactate Solubility (%)	Calcium Gluconate Solubility (%)
≤ 5	> 90	> 90
> 5	70 - 80	70 - 80

Source: Adapted from a study on calcium salts prepared from shrimp shells.[4]

Table 2: Thermal Decomposition Profile of Solid Calcium Gluconolactate

Temperature Range	Observation
80°C - 120°C	Stable (Drying temperature during manufacturing)[5]
~ 170°C	Onset of decomposition[5]
204°C - 213°C	Carbonization[5]

Experimental Protocols

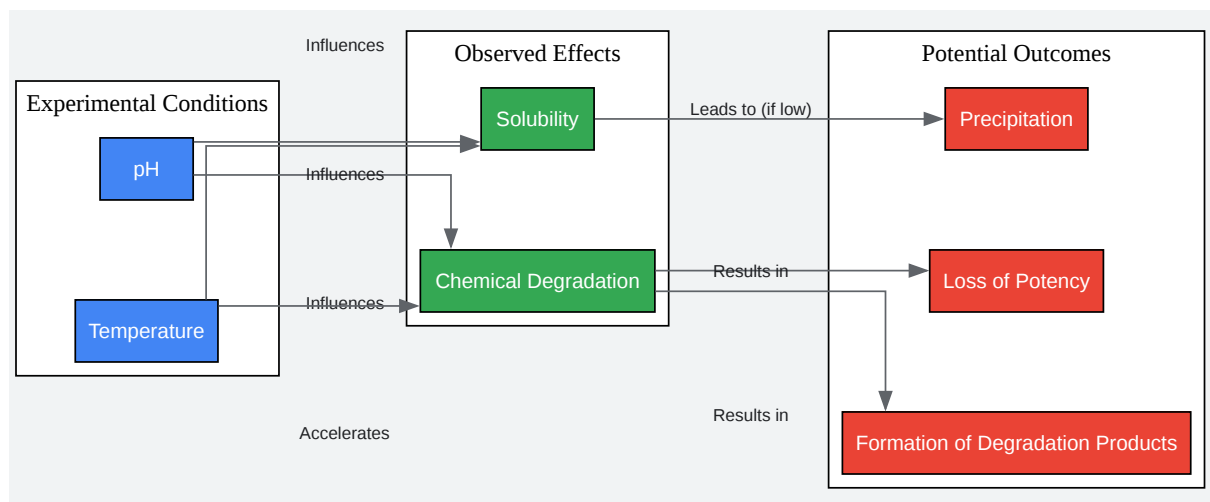
Protocol 1: Stability-Indicating RP-HPLC Method for Calcium Lactate Gluconate

This protocol is adapted from a validated method for the simultaneous quantification of calcium gluconate and calcium phospholactate and can be used as a starting point for developing a stability-indicating method for **calcium lactate gluconate**. [8][9]

- Instrumentation: A High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A mixture of a suitable buffer (e.g., 0.025 M NaH₂PO₄ adjusted to pH 2.5) and an organic solvent like methanol.[10] The exact ratio should be optimized for the best separation. A starting point could be a 90:10 aqueous to organic ratio.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm.
- Procedure:

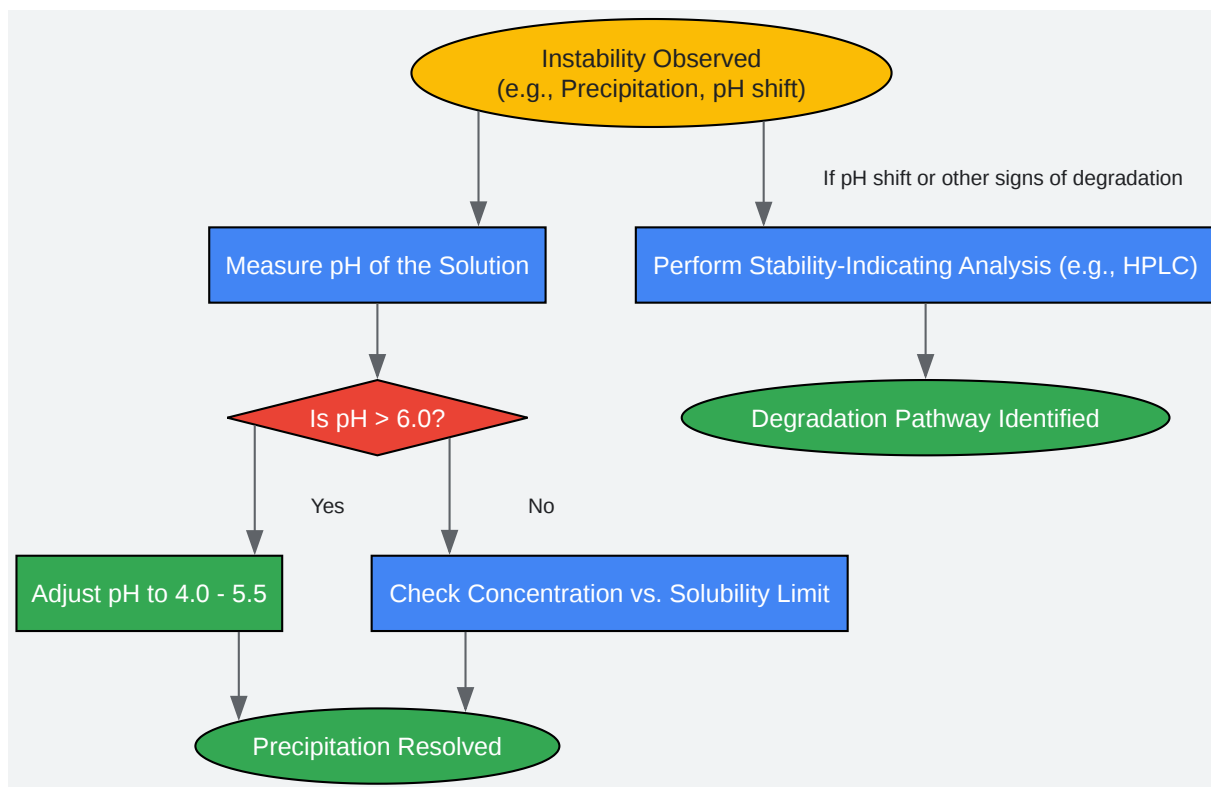
- Standard Preparation: Prepare a standard solution of **calcium lactate gluconate** of known concentration in a suitable solvent (e.g., water).
- Sample Preparation: Prepare your experimental samples (e.g., from stability studies) at a similar concentration to the standard.
- Forced Degradation Sample Preparation:
 - Acidic Degradation: Incubate a sample solution with an acid (e.g., 0.1 M HCl) for a defined period.
 - Alkaline Degradation: Incubate a sample solution with a base (e.g., 0.1 M NaOH) for a defined period.
 - Oxidative Degradation: Treat a sample solution with an oxidizing agent (e.g., 3% H₂O₂).
 - Thermal Degradation: Expose a sample solution to elevated temperatures (e.g., 60°C, 80°C).
- Analysis: Inject the standard, samples, and forced degradation samples into the HPLC system.
- Data Evaluation: Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound. The method is considered stability-indicating if the degradation products are well-resolved from the main peak.

Visualizations



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Caption: Factors influencing **calcium lactate gluconate** stability.



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Caption: Troubleshooting workflow for stability issues.

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